

Application Notes and Protocols for Noradrenaline Administration in Rodent Studies

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the administration of noradrenaline (norepinephrine) in rodent models. The information is intended to guide researchers in designing and executing experiments involving noradrenaline, ensuring accuracy, reproducibility, and adherence to animal welfare guidelines.

Overview of Noradrenaline Administration Routes

The choice of administration route for noradrenaline in rodent studies is critical and depends on the specific research question, the desired onset and duration of action, and whether systemic or central nervous system effects are being investigated. The primary routes of administration include intravenous (IV), intraperitoneal (IP), subcutaneous (SC), and intracerebroventricular (ICV). Each method has distinct advantages and disadvantages related to bioavailability, pharmacokinetics, and technical complexity.

Quantitative Data Summary

The following tables summarize key quantitative parameters for noradrenaline administration in rodents. These values are compiled from various studies and should be used as a guide; optimal doses and volumes may vary depending on the specific rodent strain, age, and experimental conditions.

Table 1: Recommended Dosages and Administration Volumes

Administration Route	Species	Dosage Range	Maximum Volume per Site	Vehicle
Intravenous (IV)	Rat	0.1 - 0.5 $\mu\text{g/kg/min}$ (infusion)[1]	Continuous infusion	Sterile Saline (0.9%), 5% Dextrose[1]
Mouse		3 $\mu\text{g/kg/min}$ (infusion)[2][3]	Continuous infusion	5% Dextrose in Water (D5W)[2]
Intraperitoneal (IP)	Mouse	0.2 - 2 mg/kg/day [4]	< 10 ml/kg [5]	Sterile Saline (0.9%)[4]
Rat	200 mg/kg (L-DOPS, a precursor)	< 10 ml/kg [5]	Not specified	
Subcutaneous (SC)	Mouse	0.01 mg/kg (clonidine, an $\alpha 2$ -agonist)	5 ml/kg [6]	Not specified
Rat	30 $\mu\text{g/h}$ (osmotic pump)[7]	Dependent on pump	Saline, Ascorbic acid, Glutathione[7]	
Intracerebroventricular (ICV)	Mouse	Not specified	3 - 5 μL	Artificial Cerebrospinal Fluid (aCSF)
Rat	Not specified	Not specified	Not specified	

Table 2: Pharmacokinetic Parameters of Noradrenaline

Parameter	Value	Species	Administration Route	Source
Half-life	~2 minutes	Human (IV, indicative for rodents)	Intravenous	[8][9][10]
Onset of Action	1-2 minutes	Human (IV, indicative for rodents)	Intravenous	[10]
Bioavailability	Very low	General	Oral	[8]
Metabolism	Rapidly by MAO and COMT	General	Systemic	[8]

Experimental Protocols

Intravenous (IV) Infusion in Conscious Rats

This protocol is designed for the continuous administration of noradrenaline to a conscious, freely moving rat via a chronically implanted jugular vein catheter.[1]

Materials:

- Noradrenaline bitartrate
- Sterile 0.9% saline or 5% dextrose
- Heparinized saline (10-100 U/mL)
- Infusion pump and tubing
- Swivel system for freely moving animals
- Animal balance
- Monitoring equipment (e.g., for blood pressure, heart rate)

Procedure:

- Animal Preparation:
 - Surgically implant a catheter into the jugular vein under aseptic conditions. The catheter should be exteriorized at the dorsal scapular region.
 - Fill the catheter with a heparin lock solution to maintain patency.
 - Allow a recovery period of at least 72 hours post-surgery, monitoring for any signs of pain or infection.[\[1\]](#)
 - Acclimate the rat to the experimental cage and tethering system for at least 3 days prior to the experiment.[\[1\]](#)
- Noradrenaline Solution Preparation:
 - On the day of the experiment, prepare a stock solution of noradrenaline in sterile saline or 5% dextrose. Protect the solution from light.[\[1\]](#)
 - Perform serial dilutions to achieve the desired final concentrations for infusion.
- Infusion Procedure:
 - Connect the rat to the monitoring equipment and allow for a 30-60 minute stabilization period to obtain baseline readings.[\[1\]](#)
 - Flush the catheter with a small volume of saline to ensure it is clear.
 - Connect the infusion line to the catheter via the swivel system.
 - Begin the infusion at the lowest desired dose.
 - Administer each dose for a set period (e.g., 15-30 minutes) to reach a steady-state response before escalating to the next dose.[\[1\]](#)
 - Continuously monitor physiological parameters and any behavioral changes.
- Post-Infusion:

- Disconnect the infusion line.
- Flush the catheter with saline and instill a heparin lock solution.[\[1\]](#)
- Return the animal to its home cage and monitor its recovery.

Intraperitoneal (IP) Injection in Mice

This protocol describes a standard method for intraperitoneal administration of noradrenaline in mice.[\[5\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- Noradrenaline solution
- Sterile syringes (0.3 - 1 mL)
- Sterile needles (25-30 gauge)[\[11\]](#)
- 70% alcohol or chlorhexidine for disinfection[\[11\]](#)[\[12\]](#)

Procedure:

- Animal Restraint:
 - Gently restrain the mouse using the scruff technique with your non-dominant hand, ensuring the skin is taut but not restricting breathing.[\[11\]](#)[\[12\]](#)
 - Turn the restrained mouse to face upwards (dorsal recumbency).[\[11\]](#)[\[12\]](#)
- Injection Site Identification:
 - Visualize the abdomen divided into four quadrants. The target for injection is the lower right quadrant to avoid injury to the cecum and bladder.[\[11\]](#)[\[13\]](#)
- Injection Procedure:
 - Disinfect the injection site with an alcohol or chlorhexidine wipe.[\[11\]](#)[\[12\]](#)

- Tilt the mouse's head slightly downward to help move the abdominal organs forward.[13]
- Insert the needle, with the bevel facing up, at a 30-45 degree angle into the identified lower right quadrant.[11][14]
- Gently pull back the plunger (aspirate) to ensure no fluid (urine or blood) is drawn into the syringe. If fluid is present, withdraw the needle and use a fresh syringe and needle for a new attempt.[12][13]
- If aspiration is clear, inject the solution smoothly.
- Withdraw the needle at the same angle of insertion.
- Post-Injection:
 - Return the mouse to its cage and monitor for any signs of distress or adverse reactions.

Subcutaneous (SC) Injection in Mice

This protocol details the procedure for subcutaneous administration of noradrenaline in mice, often used for sustained release via osmotic pumps.[6]

Materials:

- Noradrenaline solution or prepared osmotic pump
- Sterile syringes and needles (25-27 gauge)[6]
- 70% isopropyl alcohol
- Gauze

Procedure:

- Preparation:
 - Warm the noradrenaline solution to room or body temperature.[6]
 - Weigh the animal to calculate the correct injection volume.

- Disinfect the top of the solution vial with alcohol.[6]
- Injection Site and Procedure:
 - The preferred injection site is the loose skin over the shoulders and neck.
 - Gently lift the skin to form a "tent".
 - Insert the needle, with the bevel facing up, into the base of the tented skin, parallel to the body.[6]
 - Aspirate to ensure a blood vessel has not been entered.
 - Inject the solution and then withdraw the needle.
 - Gently massage the area to help distribute the solution.
- For Osmotic Pump Implantation:
 - Anesthetize the mouse.
 - Shave and disinfect the surgical area (typically the back).
 - Make a small incision in the skin.
 - Create a subcutaneous pocket using blunt dissection.
 - Insert the primed osmotic pump into the pocket.
 - Close the incision with sutures or wound clips.
 - Monitor the animal during recovery.

Intracerebroventricular (ICV) Injection in Mice

This protocol requires stereotaxic surgery for the precise delivery of noradrenaline into the cerebral ventricles.[15][16][17][18]

Materials:

- Stereotaxic apparatus
- Anesthesia (e.g., isoflurane, ketamine/xylazine)[15][17]
- Surgical drill
- Microsyringe pump and injection needle
- Noradrenaline solution in a suitable vehicle (e.g., aCSF)
- Ophthalmic ointment
- Suturing material

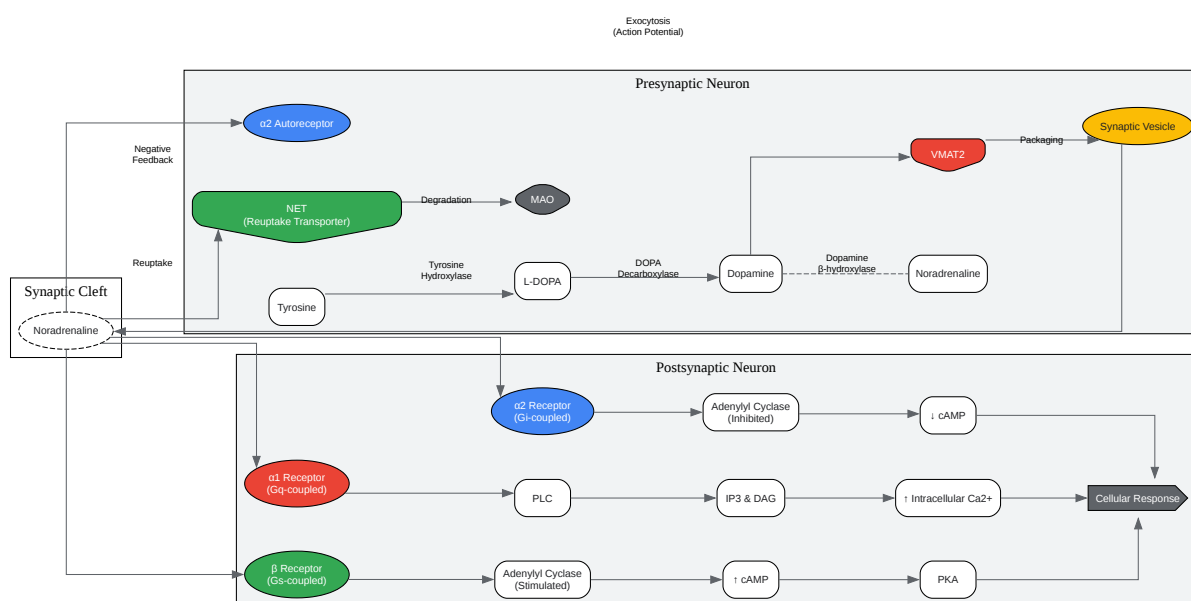
Procedure:

- Animal Preparation:
 - Anesthetize the mouse and confirm the depth of anesthesia.[16]
 - Place the mouse in the stereotaxic frame and secure the head.[15]
 - Apply ophthalmic ointment to the eyes to prevent drying.[16]
 - Shave the head and sterilize the area with an antiseptic.[15]
- Surgical Procedure:
 - Make a midline incision on the scalp to expose the skull.
 - Identify the bregma and lambda landmarks.[17]
 - Determine the coordinates for injection into a lateral ventricle (e.g., relative to bregma).
 - Drill a small burr hole through the skull at the determined coordinates.[15]
- Injection:
 - Lower the injection needle through the burr hole to the desired depth.

- Infuse the noradrenaline solution at a slow, controlled rate (e.g., 300 nL/min) using a microsyringe pump.[15]
- After the injection is complete, leave the needle in place for a few minutes to allow for diffusion and prevent backflow.
- Slowly withdraw the needle.
- Post-Operative Care:
 - Suture the scalp incision.
 - Administer analgesics as required.
 - Place the mouse in a clean cage on a heating pad for recovery.
 - Monitor the animal closely until it is fully ambulatory.

Visualizations

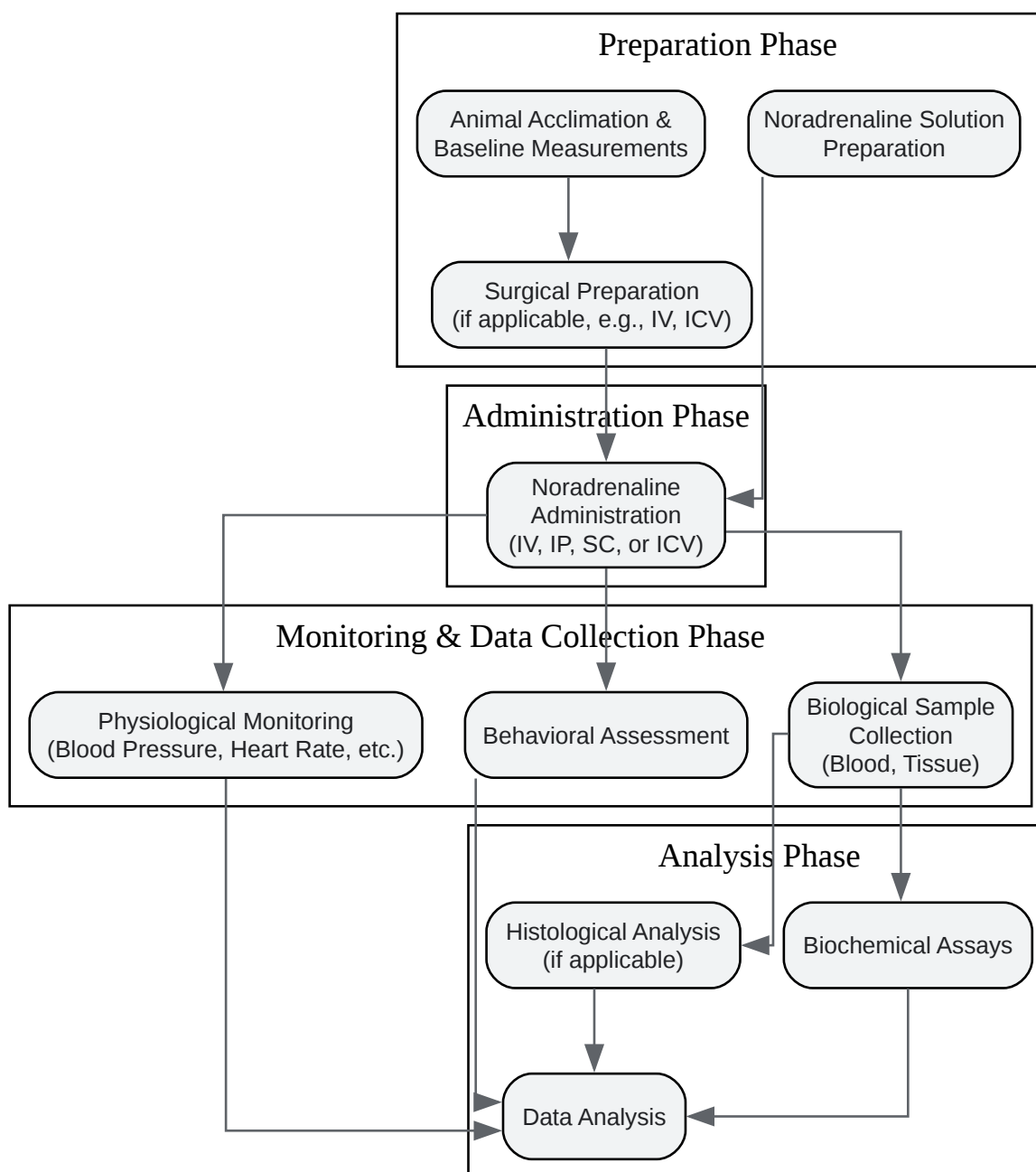
Noradrenaline Signaling Pathway



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Caption: Noradrenaline synthesis, release, reuptake, and postsynaptic signaling.

Experimental Workflow for In Vivo Noradrenaline Study



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